

Hazard Identification and Personal Protective Equipment (PPE)

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Compound of Interest

Compound Name: GNE-371
Cat. No.: B15600227

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While specific hazard data for **GNE-371** is limited, its characterization as a potent small molecule inhibitor necessitates careful handling to prevent accidental exposure.^{[1][3]} One supplier notes that in its solid form, it can be shipped as a non-hazardous chemical under ambient conditions. However, once in a laboratory setting, particularly when handled as a powder or in solution, appropriate precautions are essential.

The following table summarizes the recommended PPE for handling **GNE-371**.

Equipment	Specification	Purpose
Gloves	Nitrile, double-gloved when handling powder	Prevents skin contact.
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from splashes and airborne particles.
Lab Coat	Standard laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	Not generally required for solutions	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation.
Engineering Controls	Certified chemical fume hood	Essential for weighing and preparing stock solutions from the powdered form to contain airborne particles.

Operational Plan: Handling and Storage

Proper operational procedures are critical to safely manage **GNE-371** from receipt to disposal.

Storage

Upon receipt, **GNE-371**, which is a solid powder, should be stored under specific conditions to ensure its stability.^[3]

Form	Storage Temperature	Additional Precautions
Solid Powder	0 - 4°C for short term (days to weeks) or -20°C for long term (months to years)	Store in a dry, dark place.
Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	Protect from light and store under nitrogen. ^[1]

Experimental Protocol: Preparation of a Stock Solution

This protocol details the steps for safely preparing a stock solution of **GNE-371**.

Materials:

- **GNE-371** solid powder
- Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Certified chemical fume hood
- Vortex mixer
- Sterile microcentrifuge tubes
- Appropriate PPE (see table above)

Procedure:

- Preparation: Don all required PPE, including double gloves, a lab coat, and safety glasses. Ensure the chemical fume hood is functioning correctly.
- Weighing: Perform all manipulations of the **GNE-371** powder within the chemical fume hood. Carefully weigh the desired amount of **GNE-371** powder into a sterile microcentrifuge tube.
- Solubilization: Add the appropriate volume of DMSO to achieve the desired concentration. **GNE-371** is soluble in DMSO.[3]
- Mixing: Cap the tube securely and vortex until the solid is completely dissolved. Gentle warming may be required.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to prevent repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage, protected from light.[1]

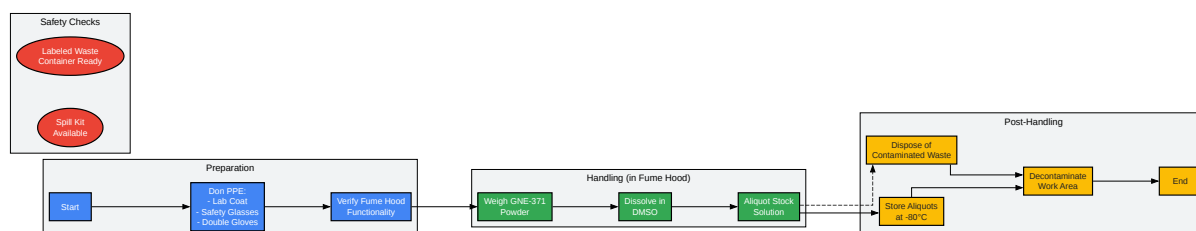
Disposal Plan

All waste materials contaminated with **GNE-371** should be considered chemical waste.

- Solid Waste: Used gloves, weigh boats, and other contaminated disposable materials should be placed in a designated and clearly labeled chemical waste container.
- Liquid Waste: Unused or contaminated solutions of **GNE-371** should be collected in a sealed, labeled hazardous waste container for disposal according to your institution's environmental health and safety guidelines.

Workflow for Safe Handling of GNE-371

The following diagram illustrates the key stages and safety precautions for handling **GNE-371**.



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